

Application Note: The Use of 2C-I-HCl as an Analytical Reference Standard

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Compound of Interest

Compound Name: 2,5-Dimethoxy-4-iodophenethylamine Hydrochloride

CAS No.: 64584-32-3

Cat. No.: B564517

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Abstract

This document provides a comprehensive guide for researchers, forensic scientists, and drug development professionals on the proper use of **2,5-Dimethoxy-4-iodophenethylamine hydrochloride** (2C-I-HCl) as an analytical reference standard. 2C-I is a psychoactive phenethylamine, and the availability of a well-characterized reference standard is critical for the unambiguous identification and accurate quantification of this substance in forensic casework, clinical toxicology, and academic research.[1][2] This note details the essential chemical properties of 2C-I-HCl, provides validated protocols for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD), and Fourier-Transform Infrared Spectroscopy (FTIR), and outlines best practices for handling, storage, and method validation.

Introduction to 2C-I-HCl

2C-I (4-iodo-2,5-dimethoxyphenethylamine) belongs to the "2C" family of psychedelic phenethylamines first synthesized by Alexander Shulgin.[3] Its psychoactive effects have led to

its emergence as a new psychoactive substance (NPS), making its detection and control a priority for forensic and regulatory agencies.[1][4] The use of a certified reference material (CRM) or a well-characterized reference standard is the cornerstone of any analytical procedure, ensuring that the results are accurate, reliable, and traceable.[5][6] A reference standard of 2C-I-HCl provides the benchmark against which unknown samples can be compared for both qualitative identification and quantitative determination.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of the reference standard is fundamental to its correct application in analytical methodologies.

Property	Value	Source(s)
Formal Name	4-iodo-2,5-dimethoxy-benzeneethanamine, monohydrochloride	[1]
CAS Number	64584-32-3	[1][7]
Molecular Formula	C ₁₀ H ₁₄ INO ₂ • HCl	[1][7]
Molecular Weight	343.6 g/mol	[1][7]
Appearance	Crystalline solid / White powder	[7][8]
Melting Point	>300 °C	[9]
UV λ _{max}	204, 234, 298 nm	[1]
Solubility (at RT)	DMF: 20 mg/mL, DMSO: 20 mg/mL, PBS (pH 7.2): 3 mg/mL	[1]
SMILES	IC1=C(OC)C=C(CCN)C(OC)=C1.Cl	[1]
InChI Key	OTUXWIRPEPMONF-UHFFFAOYSA-N	[1]

The Role and Management of an Analytical Reference Standard

An analytical reference standard serves as a calibration standard for quantitative analysis and a confirmation standard for qualitative identification. Its integrity is paramount.

- **Purity and Certification:** A high-purity reference standard, preferably a Certified Reference Material (CRM) from an accredited source like NIST or a commercial supplier, should be used.^{[6][10][11]} The Certificate of Analysis (CoA) provides critical information on purity, identity, storage conditions, and expiration date, which must be strictly followed.^[11]
- **Traceability:** The use of certified standards ensures metrological traceability, linking the measurement result to a national or international standard through an unbroken chain of comparisons.^{[5][12]}
- **Handling:** Upon receipt, the standard should be logged and stored as per the CoA's instructions.^{[13][14]} To prevent contamination, use only clean, calibrated equipment (e.g., spatulas, weighing paper, syringes) when handling the material. Avoid all personal contact, including inhalation, and wear appropriate personal protective equipment (PPE).^[15]
- **Stock Solutions:** Prepare stock solutions by accurately weighing the standard and dissolving it in a suitable high-purity solvent. The stability of these solutions at specified storage temperatures must be verified.^[11]

Protocol 1: Qualitative Identification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a gold-standard technique for identifying controlled substances due to its excellent separation power and the structural information provided by mass spectra.^{[2][16]} Phenethylamines like 2C-I often benefit from derivatization to improve their chromatographic behavior and produce more characteristic mass fragments.^{[17][18]}

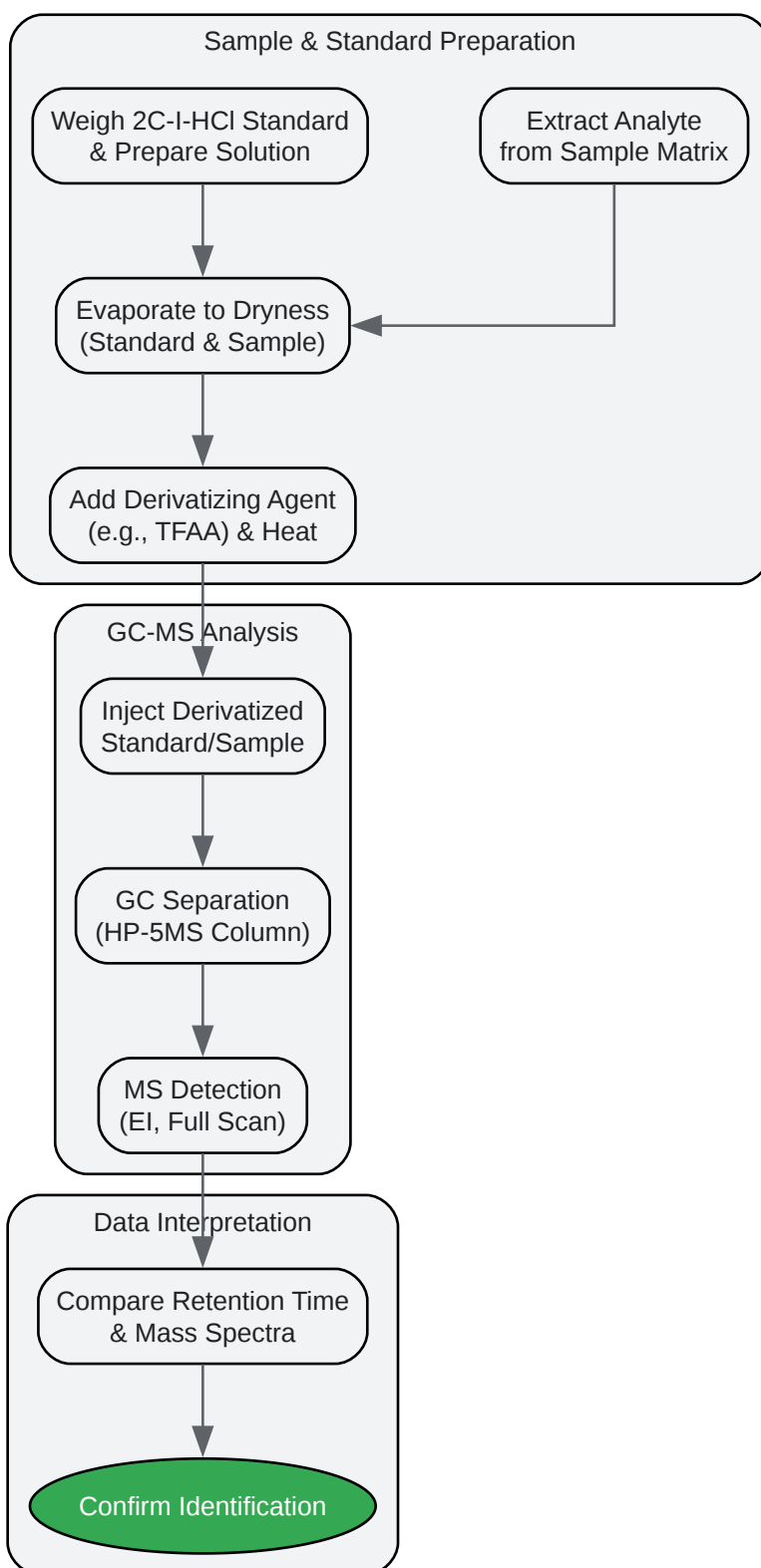
Step-by-Step Protocol (with Derivatization)

- **Preparation of Standard Solution:** Prepare a 1 mg/mL stock solution of 2C-I-HCl in methanol. Prepare a working solution of 10 µg/mL by diluting the stock solution with methanol.^[16]

- Sample Preparation (for comparison): Use an established extraction method, such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE), to isolate analytes from the sample matrix (e.g., seized powder, urine).[\[2\]](#)[\[16\]](#)
- Derivatization:
 - Evaporate 100 μ L of the standard working solution (or sample extract) to dryness under a gentle stream of nitrogen at $\sim 50^{\circ}\text{C}$.[\[2\]](#)
 - Add 50 μ L of a derivatizing agent such as N-methyl-bis(trifluoroacetamide) (MBTFA) or trifluoroacetic anhydride (TFAA).
 - Cap the vial and heat at 70°C for 20 minutes.
 - Cool to room temperature before analysis.
- GC-MS Instrumentation and Conditions:
 - GC Column: A non-polar capillary column, such as a DB-5ms or HP-5MS (30 m x 0.25 mm i.d., 0.25 μm film thickness), is recommended.[\[16\]](#)[\[17\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[\[3\]](#)[\[16\]](#)
 - Injector: Splitless mode, 250°C .[\[3\]](#)
 - Oven Program: Initial temperature of 70°C , hold for 1 min, then ramp at $15^{\circ}\text{C}/\text{min}$ to 280°C , and hold for 5 min.[\[3\]](#)
 - MS Conditions: Electron Ionization (EI) at 70 eV.[\[17\]](#) Source temperature at 230°C , Quadrupole at 150°C .[\[3\]](#)
 - Scan Mode: Full scan from m/z 40 to 550. For higher sensitivity, Selected Ion Monitoring (SIM) can be used.[\[17\]](#)
- Data Analysis:
 - Inject the derivatized 2C-I-HCl standard and acquire the retention time and mass spectrum. The EI mass spectrum of the 2C-I derivative will serve as the reference.

- Inject the derivatized sample.
- Identification is confirmed if the analyte in the sample has the same retention time (within an accepted tolerance) and the same mass spectrum as the derivatized 2C-I-HCl reference standard. Key fragment ions should be present with similar relative abundances.
[\[3\]](#)

Analytical Workflow Diagram



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GC-MS qualitative analysis workflow for 2C-I.

Protocol 2: Quantitative Analysis by HPLC-DAD

High-Performance Liquid Chromatography (HPLC) is a robust technique for quantifying substances without the need for derivatization, making it well-suited for the analysis of thermally labile or polar compounds like 2C-I-HCl.^{[17][19]}

Step-by-Step Protocol

- Preparation of Standard Solutions:
 - Accurately prepare a 1.0 mg/mL primary stock solution of 2C-I-HCl in methanol.
 - Perform serial dilutions to prepare a set of calibration standards ranging from 0.1 µg/mL to 50 µg/mL.
- Preparation of Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 0.5, 10, and 40 µg/mL) from a separate stock solution to ensure the accuracy of the calibration curve.
- Sample Preparation: Dissolve a precisely weighed amount of the seized material or extracted sample residue in the mobile phase to achieve a concentration within the calibration range. Filter through a 0.22 µm syringe filter before injection.
- HPLC-DAD Instrumentation and Conditions:
 - HPLC Column: A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is suitable.
 - Mobile Phase: An isocratic mixture of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B) (e.g., 70:30 v/v). The exact ratio should be optimized for best peak shape and retention.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 µL.

- DAD Detection: Monitor at one of the UV maxima of 2C-I (e.g., 298 nm) for quantification.
[1] Acquire full spectra (e.g., 200-400 nm) for peak purity analysis.
- Data Analysis:
 - Inject the calibration standards and generate a calibration curve by plotting the peak area against the concentration. A linear regression with a correlation coefficient (r^2) > 0.995 is typically required.
 - Inject the QC and unknown samples.
 - Calculate the concentration of 2C-I in the unknown samples using the regression equation from the calibration curve. The results for QC samples must fall within a pre-defined acceptance range (e.g., $\pm 15\%$ of the nominal value).[20]

Protocol 3: Confirmatory Analysis by FTIR

FTIR spectroscopy provides a characteristic "fingerprint" of a molecule based on the vibration of its chemical bonds. It is an excellent, non-destructive technique for the rapid identification of pure substances.

Step-by-Step Protocol (ATR-FTIR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Collection: Collect a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum.
- Standard Analysis: Place a small amount of the 2C-I-HCl reference standard powder onto the ATR crystal. Apply pressure using the anvil to ensure good contact.
- Spectrum Acquisition: Collect the spectrum, typically by co-adding 16 or 32 scans in the range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .
- Sample Analysis: Clean the crystal thoroughly. Place a small amount of the unknown sample powder on the crystal and acquire its spectrum under the same conditions.

- **Data Analysis:** Compare the spectrum of the unknown sample to the spectrum of the 2C-I-HCl reference standard. A match in the peak positions (wavenumbers) and relative intensities, particularly in the fingerprint region ($<1500\text{ cm}^{-1}$), confirms the identity of the substance.[21]

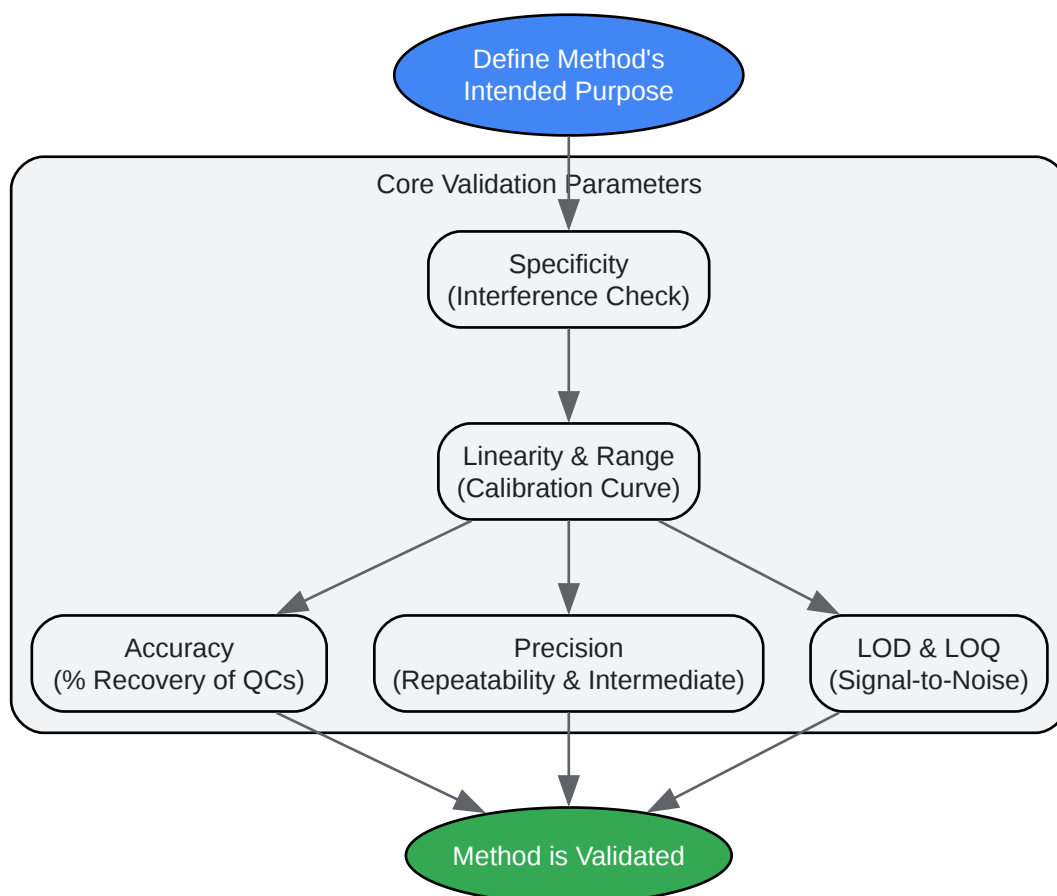
Method Validation Principles

Any quantitative method must be validated to ensure it is fit for its intended purpose.[22][23][24] The validation process provides documented evidence of the method's reliability.[20] For the HPLC-DAD protocol described, the following parameters should be assessed according to ICH or UNODC guidelines:[20][22][23]

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components (e.g., adulterants, excipients). This is demonstrated by analyzing blank matrices and spiked samples.
- **Linearity:** The ability to elicit test results that are directly proportional to the analyte concentration within a given range.
- **Range:** The interval between the upper and lower concentrations for which the method has been demonstrated to have suitable precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results to the true value. Determined by analyzing samples with known concentrations (e.g., QC samples).
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly. Assessed at two levels:
 - **Repeatability (Intra-assay precision):** Precision over a short interval with the same operator and equipment.
 - **Intermediate Precision:** Precision within the same laboratory but on different days, with different analysts, or on different equipment.
- **Limit of Detection (LOD):** The lowest amount of analyte that can be detected but not necessarily quantitated as an exact value.

- Limit of Quantitation (LOQ): The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.[22]

Method Validation Logic Diagram



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Logical flow for analytical method validation.

Stability and Storage

Proper storage of the reference standard is essential to maintain its purity and integrity over time.[13][14][25]

- Storage Conditions: 2C-I-HCl should be stored according to the manufacturer's Certificate of Analysis, which typically specifies conditions such as temperature (e.g., -20°C), protection from light, and storage in a desiccator to prevent moisture uptake.[10]

- Long-Term Stability: The retest date provided by the manufacturer should be observed.[\[10\]](#) If the standard is used beyond this date, its purity should be re-verified.
- Solution Stability: The stability of stock and working solutions should be determined by analyzing them over time and comparing the results to freshly prepared solutions.[\[11\]](#) Store solutions under the same conditions as the neat material unless stability data indicates otherwise.

Safety Precautions

2C-I-HCl is a potent psychoactive substance and should be handled with extreme care in a controlled laboratory setting.[\[26\]](#)[\[27\]](#)

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and appropriate chemical-resistant gloves.
- Engineering Controls: Handle the neat material and prepare concentrated solutions in a chemical fume hood or other ventilated enclosure to prevent inhalation of airborne particles.[\[15\]](#)
- Disposal: Dispose of all waste material in accordance with local, state, and federal regulations for hazardous chemical waste.
- Accidental Exposure: In case of skin contact, wash immediately with soap and water. If inhaled, move to fresh air. In case of ingestion or if symptoms develop, seek immediate medical attention.[\[15\]](#)

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